

An In-Depth Technical Guide to (+)-Vomifoliol: Properties, Analysis, and Biological Activities

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Compound of Interest

Compound Name: Vomifoliol, (+)-

CAS No.: 23526-45-6

Cat. No.: B113931

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For Researchers, Scientists, and Drug Development Professionals

Introduction to (+)-Vomifoliol

(+)-Vomifoliol, also known as (4S)-4-hydroxy-4-[(1E,3R)-3-hydroxybut-1-en-1-yl]-3,5,5-trimethylcyclohex-2-en-1-one, is a naturally occurring apocarotenoid.^{[1][2]} Apocarotenoids are organic compounds derived from the enzymatic or oxidative cleavage of carotenoids. (+)-Vomifoliol is a C13-norisoprenoid, a class of compounds known for their significant roles in plant physiology and their diverse biological activities in other organisms.^[1] This guide provides a comprehensive overview of the physical and chemical properties, analytical methodologies, and key biological functions of (+)-Vomifoliol, tailored for professionals in research and drug development.

Part 1: Physicochemical Properties

A thorough understanding of the physicochemical properties of (+)-Vomifoliol is fundamental for its isolation, characterization, and application in various scientific disciplines.

Structural and General Properties

Property	Value	Source(s)
Chemical Formula	C ₁₃ H ₂₀ O ₃	[3]
Molecular Weight	224.30 g/mol	[3]
IUPAC Name	(4S)-4-hydroxy-4-[(1E,3R)-3-hydroxybut-1-en-1-yl]-3,5,5-trimethylcyclohex-2-en-1-one	[3]
CAS Registry Number	23526-45-6	[3]
Appearance	White crystalline powder (estimated)	[4]

Physical Properties

Property	Value	Source(s)
Melting Point	105-108 °C	[2]
Boiling Point	362.00 to 363.00 °C (estimated at 760.00 mm Hg)	[4]
Solubility	Slightly soluble in water. Soluble in alcohol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	[4]
Specific Rotation [α] _D	Varies with solvent and conditions.	[5]

Part 2: Spectroscopic Data for Structural Elucidation

Spectroscopic analysis is crucial for the unambiguous identification and structural confirmation of (+)-Vomifoliol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR (Proton NMR): The ¹H-NMR spectrum of (+)-Vomifoliol exhibits characteristic signals corresponding to its unique structural features. Key chemical shifts and coupling constants are instrumental in assigning the protons within the molecule.[\[4\]](#)

¹³C-NMR (Carbon-13 NMR): The ¹³C-NMR spectrum provides detailed information about the carbon skeleton of (+)-Vomifoliol.[\[3\]](#)

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of (+)-Vomifoliol, aiding in its identification.[\[5\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of (+)-Vomifoliol reveals the presence of key functional groups through their characteristic vibrational frequencies.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of (+)-Vomifoliol in a suitable solvent like methanol or ethanol shows absorption maxima characteristic of its conjugated system.

Part 3: Experimental Protocols

This section provides detailed methodologies for the isolation, purification, and quantification of (+)-Vomifoliol, essential for researchers working with this compound.

Isolation and Purification from Plant Material

(+)-Vomifoliol can be isolated from various plant sources. The following protocol is a general guideline based on established methods.[\[4\]](#)

Step 1: Extraction

- Air-dry and powder the plant material (e.g., leaves).
- Perform exhaustive extraction with a suitable solvent, such as methanol or ethanol, at room temperature.

- Concentrate the crude extract under reduced pressure.

Step 2: Liquid-Liquid Partitioning

- Suspend the crude extract in water and partition sequentially with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate).
- Monitor the fractions for the presence of (+)-Vomifoliol using Thin Layer Chromatography (TLC).

Step 3: Chromatographic Purification

- Subject the (+)-Vomifoliol-rich fraction (typically the chloroform or ethyl acetate fraction) to column chromatography on silica gel.
- Elute with a gradient of solvents (e.g., n-hexane and ethyl acetate) to separate the compounds.
- Further purify the fractions containing (+)-Vomifoliol using preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.

Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific method for the quantification of (+)-Vomifoliol in various matrices.

Step 1: Sample Preparation

- Extract the sample with a suitable solvent (e.g., chloroform).
- Derivatize the extract to improve the volatility and thermal stability of (+)-Vomifoliol. A common derivatizing agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).

Step 2: GC-MS Analysis

- Inject the derivatized sample into a GC-MS system equipped with an appropriate capillary column.

- Use a suitable temperature program to achieve optimal separation.
- Set the mass spectrometer to scan a specific mass range or to monitor characteristic ions of the derivatized (+)-Vomifoliol for selective detection and quantification.

Part 4: Chemical Reactivity and Stability

Information on the chemical reactivity and stability of (+)-Vomifoliol is crucial for its handling, storage, and formulation.

- **Stability:** (+)-Vomifoliol is generally stable under standard laboratory conditions. However, as with many natural products, prolonged exposure to light, heat, and extreme pH conditions should be avoided to prevent degradation.
- **Reactivity:** The presence of hydroxyl groups and a ketone functionality makes (+)-Vomifoliol susceptible to various chemical reactions, including oxidation, reduction, and esterification.

Part 5: Chemical Synthesis

The chemical synthesis of (+)-Vomifoliol and its stereoisomers has been achieved, providing a means to obtain this compound in a controlled manner for research purposes.^[1] The synthesis often involves multiple steps and utilizes chiral catalysts to achieve the desired stereochemistry.

Part 6: Biological Activities and Mechanisms of Action

(+)-Vomifoliol exhibits a range of interesting biological activities, with its anti-inflammatory and antioxidant properties being the most extensively studied.

Anti-inflammatory Activity

(+)-Vomifoliol has been shown to possess significant anti-inflammatory effects.^{[6][7]} A key mechanism underlying this activity is its ability to inhibit the Nuclear Factor-kappa B (NF-κB) signaling pathway.^[3] NF-κB is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes.

Caption: Inhibition of the NF- κ B signaling pathway by (+)-Vomifoliol.

By inhibiting the IKK complex, (+)-Vomifoliol prevents the phosphorylation and subsequent degradation of I κ B α . This keeps NF- κ B sequestered in the cytoplasm, thereby downregulating the expression of pro-inflammatory cytokines and mediators.[3]

Antioxidant Activity

(+)-Vomifoliol demonstrates notable antioxidant properties by scavenging free radicals.[7] Its antioxidant mechanism is believed to involve hydrogen atom transfer (HAT) and single electron transfer (SET) mechanisms, which are common for phenolic and other hydroxyl-containing compounds.[8][9][10] The presence of hydroxyl groups in its structure allows it to donate a hydrogen atom or an electron to neutralize reactive oxygen species (ROS), thus mitigating oxidative stress.

Conclusion

(+)-Vomifoliol is a fascinating natural product with a well-defined chemical structure and a spectrum of biological activities that are of significant interest to the scientific community. Its anti-inflammatory and antioxidant properties, mediated in part through the inhibition of the NF- κ B pathway, make it a promising candidate for further investigation in the context of drug discovery and development. This technical guide provides a solid foundation for researchers to understand and work with this intriguing molecule.

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